

Application Notes and Protocols for Nystatin in In Vitro Antifungal Assays

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Compound of Interest

Compound Name: Nystatin

Cat. No.: B10754188

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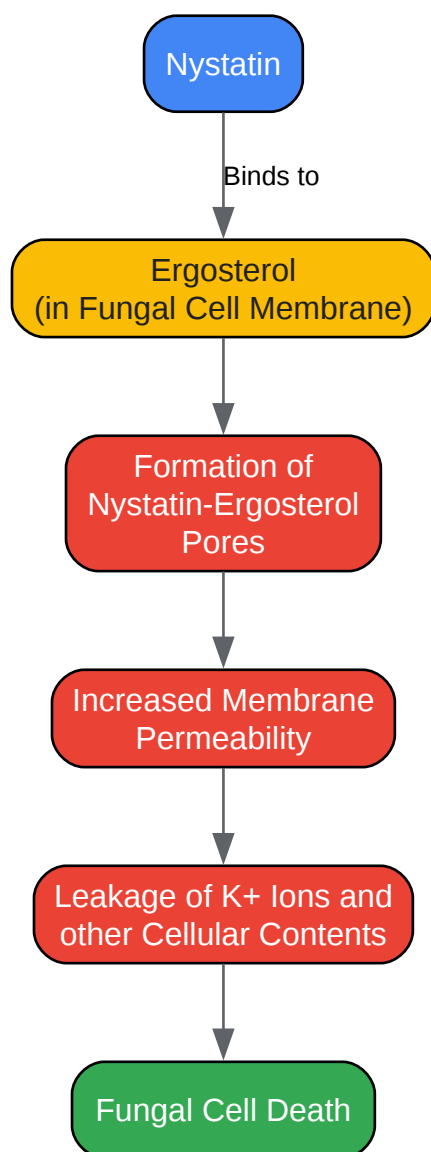
Audience: Researchers, scientists, and drug development professionals.

Introduction

Nystatin is a polyene macrolide antibiotic produced by *Streptomyces noursei*. It is a well-established antifungal agent effective against a wide range of yeasts and molds.^{[1][2]} Its primary application is in the treatment of *Candida* infections. In the laboratory, **Nystatin** serves as a crucial control and investigational agent in antifungal susceptibility testing. These application notes provide detailed protocols for the preparation and use of **Nystatin** in in vitro antifungal assays, including broth microdilution and disk diffusion methods, to determine the susceptibility of fungal isolates.

Mechanism of Action

Nystatin exerts its antifungal effect by binding to ergosterol, a primary sterol component of the fungal cell membrane.^{[1][3]} This binding leads to the formation of pores or channels in the membrane, disrupting its integrity.^{[3][4]} The altered permeability allows for the leakage of essential intracellular components, such as potassium ions (K⁺), leading to cellular acidification and ultimately, fungal cell death.^{[1][3]} Because **Nystatin** has a higher affinity for ergosterol than for cholesterol, the predominant sterol in mammalian cell membranes, it exhibits selective toxicity towards fungi.^[4]



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Figure 1. Mechanism of action of **Nystatin**.

Preparation of Nystatin Stock Solutions

Due to its poor solubility in water, **Nystatin** stock solutions are typically prepared using organic solvents such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).

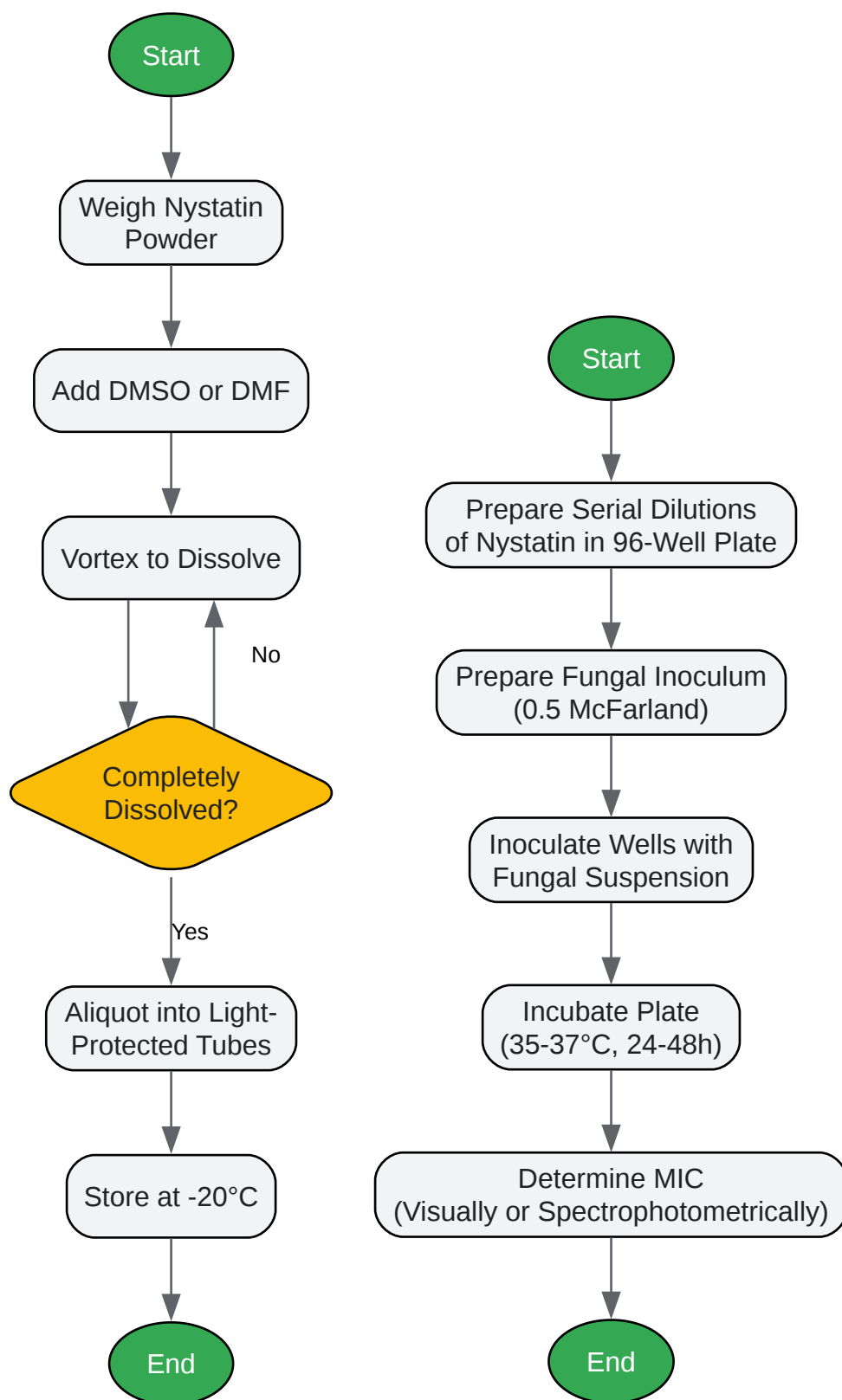
Materials:

- **Nystatin** powder (store protected from light and moisture)

- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Protocol:

- Weighing: Accurately weigh the desired amount of **Nystatin** powder in a sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of DMSO or DMF to achieve the desired stock concentration (e.g., 10 mg/mL). **Nystatin** is soluble in DMSO up to 5 mg/ml and freely soluble in DMF.
- Vortexing: Vortex the mixture vigorously until the **Nystatin** is completely dissolved. The solution should be clear and yellow.
- Storage: Aliquot the stock solution into sterile, light-protected tubes and store at -20°C. Aqueous suspensions of **Nystatin** lose activity quickly, but stock solutions in DMSO or DMF are more stable.



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References

- 1. researchgate.net [researchgate.net]
- 2. himedialabs.com [himedialabs.com]
- 3. oatext.com [oatext.com]
- 4. microxpress.in [microxpress.in]
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